

# Safeguarding Your Laboratory: Proper Disposal Procedures for Raptinal

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## Compound of Interest

|                |           |
|----------------|-----------|
| Compound Name: | Raptinal  |
| CAS No.:       | 1176-09-6 |
| Cat. No.:      | B15603356 |

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For researchers, scientists, and drug development professionals utilizing the potent pro-apoptotic compound **Raptinal**, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step logistical information for the safe handling and disposal of **Raptinal** waste, reinforcing our commitment to being your preferred partner in laboratory safety and chemical management.

## Understanding Raptinal's Profile: A Summary of Key Data

A thorough understanding of a compound's properties is the foundation of safe handling and disposal. Below is a summary of **Raptinal**'s key chemical and safety data.

| Property                   | Value                                                                                                                                                     | Reference |
|----------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Chemical Name              | [9,9'-Bi-9H-fluorene]-9,9'-dicarboxaldehyde                                                                                                               |           |
| Synonyms                   | 9H,9'H-9,9'-Bifluorene-9,9'-dicarbaldehyde, NSC 610970, SML1745                                                                                           | [1]       |
| CAS Number                 | 1176-09-6                                                                                                                                                 |           |
| Molecular Formula          | C <sub>28</sub> H <sub>18</sub> O <sub>2</sub>                                                                                                            |           |
| Molecular Weight           | 386.4 g/mol                                                                                                                                               | [1]       |
| Appearance                 | Solid                                                                                                                                                     | [1]       |
| Storage Temperature        | -20°C                                                                                                                                                     | [1]       |
| GHS Hazard Classifications | Skin Irritation (Category 2),<br>Eye Irritation (Category 2A),<br>Specific Target Organ Toxicity -<br>Single Exposure (Category 3,<br>Respiratory system) | [2]       |

## Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is paramount when working with **Raptinal** to minimize exposure and prevent accidental release.

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: Wear a lab coat.

Handling Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]

- Use only outdoors or in a well-ventilated area.<sup>[2]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[2]</sup>
- Avoid contact with skin, eyes, and clothing.

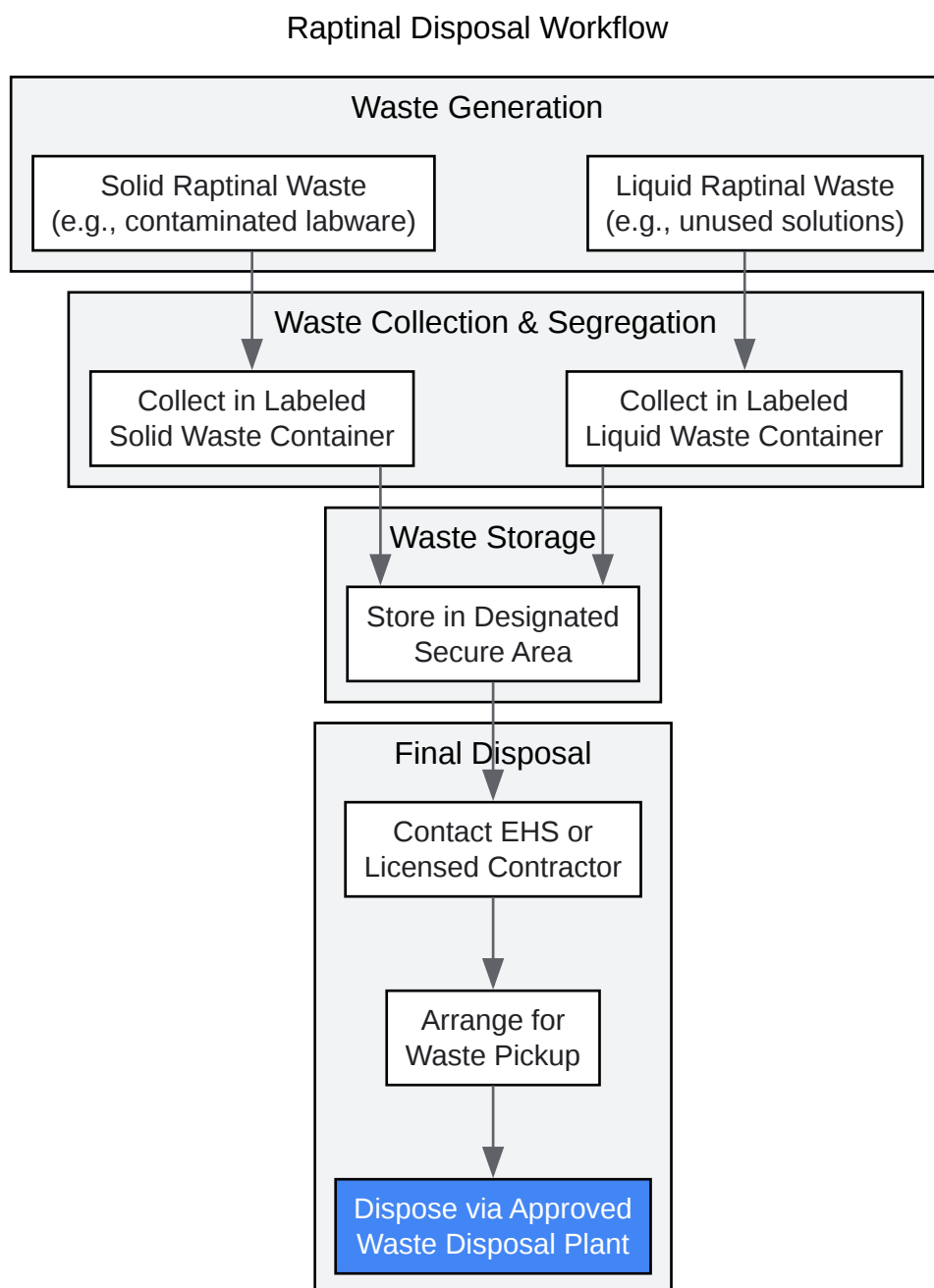
## Step-by-Step Disposal Protocol for Raptinal Waste

The primary directive for **Raptinal** waste is to treat it as hazardous chemical waste. It must be disposed of through an approved waste disposal plant. Do not discharge it into drains or the environment.

- Segregation:
  - Collect all solid **Raptinal** waste, including contaminated consumables (e.g., pipette tips, tubes, gloves), in a designated, clearly labeled hazardous waste container.
  - Collect liquid waste containing **Raptinal** (e.g., unused solutions) in a separate, compatible, and clearly labeled hazardous waste container.
- Container Labeling:
  - Label all waste containers with "Hazardous Waste," the full chemical name ("**Raptinal**" and "[9,9'-Bi-9H-fluorene]-9,9'-dicarboxaldehyde"), the CAS number (1176-09-6), and the relevant hazard pictograms (e.g., irritant).
- Storage of Waste:
  - Store waste containers in a designated, secure area away from incompatible materials.
  - Keep containers tightly closed.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the **Raptinal** waste.

- Provide the waste contractor with the Safety Data Sheet (SDS) for **Raptinal**.

## Raptinal Disposal Workflow



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Caption: A flowchart illustrating the step-by-step procedure for the proper disposal of **Raptinal** waste.

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## References

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